

# 5-Acetyl Rhein (C17H10O7): A Technical Guide for Researchers

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## Compound of Interest

Compound Name: 5-Acetyl Rhein

Cat. No.: B125279

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## Introduction

**5-Acetyl Rhein**, a derivative of the anthraquinone compound Rhein, possesses the molecular formula C17H10O7.<sup>[1][2][3][4][5]</sup> While research directly focused on **5-Acetyl Rhein** is emerging, the extensive body of work on its parent compound, Rhein, provides a strong foundation for understanding its potential biological activities and mechanisms of action. This technical guide summarizes the key findings related to Rhein, offering insights into its effects on critical cellular signaling pathways implicated in cancer and inflammation, and presents this information as a proxy for **5-Acetyl Rhein**. It is postulated that **5-Acetyl Rhein** may exhibit similar, potentially modulated, activities.

## Physicochemical Properties

A summary of the key physicochemical properties of **5-Acetyl Rhein** is presented in the table below.

Property	Value	Source
Molecular Formula	C17H10O7	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	326.26 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
CAS Number	875535-35-6	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[6]</a>
IUPAC Name	5-(acetoxy)-4-hydroxy-9,10-dioxoanthracene-2-carboxylic acid	<a href="#">[1]</a> <a href="#">[3]</a>
Synonyms	5-Acetoxy-4-hydroxy-9,10-dioxo-9,10-dihydroanthracene-2-carboxylic acid, Monoacerein	<a href="#">[3]</a> <a href="#">[6]</a>

## Biological Activity and Quantitative Data

The biological activity of Rhein, the parent compound of **5-Acetyl Rhein**, has been investigated across various cancer cell lines. The half-maximal inhibitory concentration (IC50) values, a measure of the potency of a substance in inhibiting a specific biological or biochemical function, have been determined in several studies. These values, summarized in the table below, indicate that Rhein can inhibit the proliferation of various cancer cells.

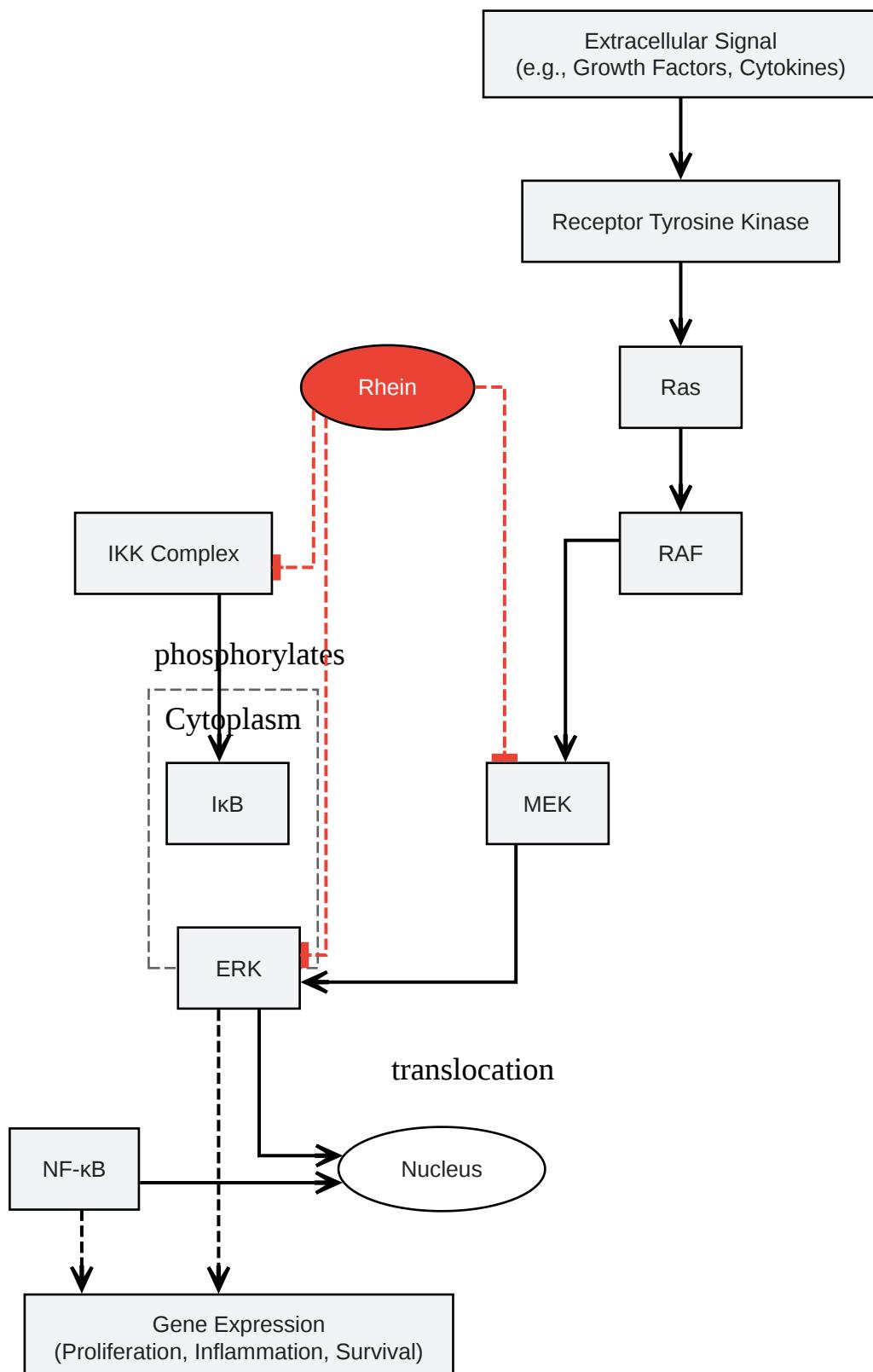
Cell Line	Cancer Type	IC50 (µM)	Incubation Time	Source
A549	Lung Cancer	47.3 µg/ml	24 h	<a href="#">[1]</a>
A549/Taxol	Chemoresistant Lung Cancer	48.6 µg/ml	24 h	<a href="#">[1]</a>
PC9	Lung Cancer	24.9 µg/ml	24 h	<a href="#">[1]</a>
PC9/GD	Chemoresistant Lung Cancer	27.4 µg/ml	24 h	<a href="#">[1]</a>
A498	Renal Cell Carcinoma	~60 µM	48 h	<a href="#">[3]</a>
786-O	Renal Cell Carcinoma	~60 µM	48 h	<a href="#">[3]</a>
ACHN	Renal Cell Carcinoma	~60 µM	48 h	<a href="#">[3]</a>
YD-10B	Oral Cancer	106.8 µM	24 h	<a href="#">[7]</a>
Ca9-22	Oral Cancer	90.96 µM	24 h	<a href="#">[7]</a>
HepG-2	Liver Cancer	8.82 ± 0.95 µM	Not Specified	<a href="#">[2]</a>
Spc-a-2	Not Specified	9.01 µM	Not Specified	<a href="#">[2]</a>
HepG2	Liver Cancer	161.5 µM	24 h	<a href="#">[8]</a>

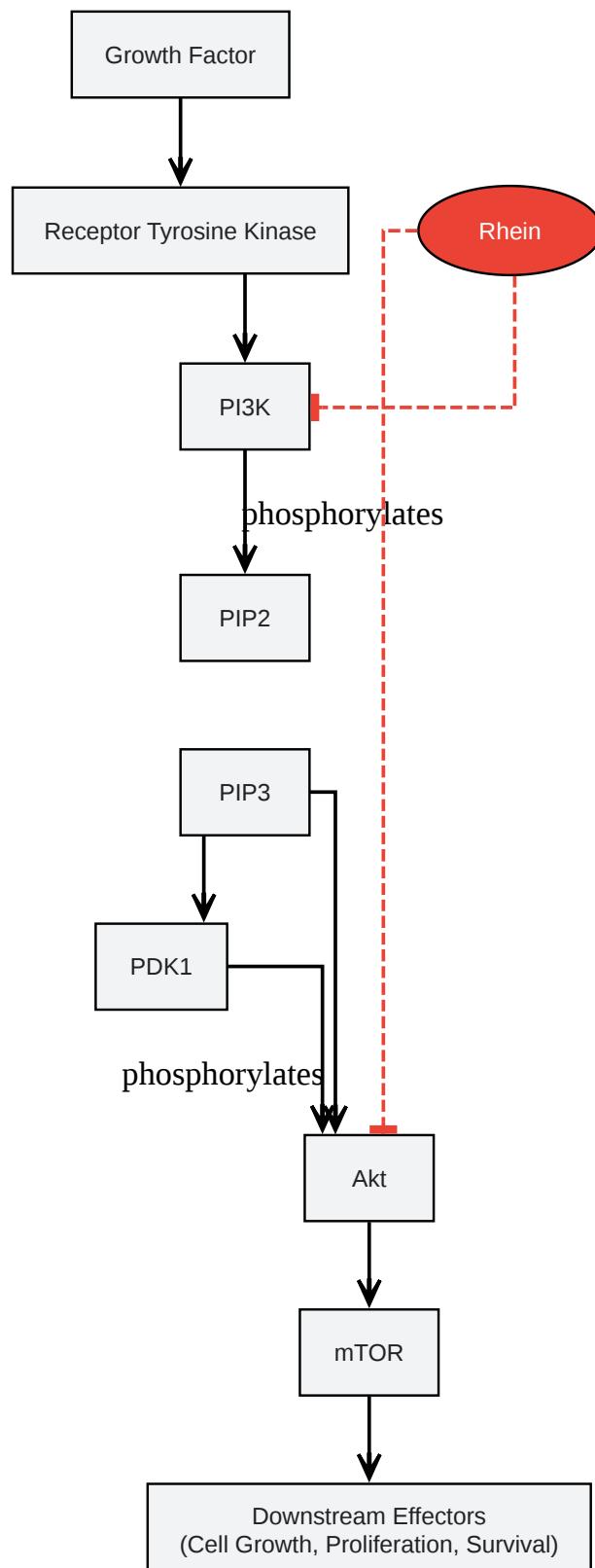
## Key Signaling Pathways

Rhein has been shown to exert its biological effects by modulating key signaling pathways that are often dysregulated in cancer and inflammatory diseases. These include the Mitogen-Activated Protein Kinase (MAPK)/Nuclear Factor-kappa B (NF-κB) and the Phosphoinositide 3-kinase (PI3K)/Akt pathways.

## MAPK/NF-κB Signaling Pathway

The MAPK and NF-κB signaling pathways are crucial regulators of cell proliferation, survival, and inflammation.[9] Rhein has been demonstrated to inhibit these pathways, leading to anti-tumor and anti-inflammatory effects.[3][4][10]





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